

Physical and chemical properties of Allyltributylstannane

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Compound of Interest

Compound Name: Allyltributylstannane

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Allyltributylstannane: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Allyltributylstannane [(CH₂=CHCH₂)Sn(C₄H₉)₃] is a versatile and widely utilized organotin reagent in modern organic synthesis. Its principal application lies in the transfer of an allyl group to a variety of electrophilic substrates, enabling the formation of crucial carbon-carbon bonds. This technical guide provides an in-depth overview of the physical, chemical, and spectroscopic properties of **allyltributylstannane**. Furthermore, it offers detailed experimental protocols for its synthesis, purification, and its application in key synthetic transformations, including Lewis acid-catalyzed and radical-initiated allylations. The underlying reaction mechanisms and general experimental workflows are also discussed and visualized to provide a comprehensive resource for laboratory practice.

Physical and Chemical Properties

Allyltributylstannane is a colorless to pale yellow liquid with a characteristic pungent odor. It is immiscible with water but soluble in many organic solvents such as chloroform and methanol.

[1] It is sensitive to air and should be stored under an inert atmosphere.[1]

Tabulated Physical and Spectroscopic Data

The following table summarizes the key physical and spectroscopic properties of **allyltributylstannane**.

Property	Value	Reference(s)
Molecular Formula	C ₁₅ H ₃₂ Sn	
Molecular Weight	331.12 g/mol	
CAS Number	24850-33-7	
Appearance	Colorless liquid	[1]
Density	1.068 g/mL at 25 °C	
Boiling Point	88-92 °C at 0.2 mmHg	
Refractive Index (n _{20/D})	1.486	
Flash Point	>110 °C (>230 °F)	[1]
¹ H NMR (CDCl ₃)	δ (ppm): 5.85-5.65 (m, 1H), 4.95-4.80 (m, 2H), 1.90 (d, 2H), 1.55-1.40 (m, 6H), 1.35- 1.25 (m, 6H), 0.90 (t, 9H), 0.85-0.75 (m, 6H)	[1]
¹³ C NMR (CDCl ₃)	δ (ppm): 138.0, 112.9, 29.2, 27.5, 15.4, 13.7, 9.6	[1]
IR (Neat)	ν (cm ⁻¹): 3070, 2955, 2920, 2870, 2850, 1625, 1460, 1375, 1075, 900, 870, 665	[1]
Mass Spectrum (EI)	m/z: 275, 235, 179, 123, 57	[1]

Reactivity and Synthetic Applications

Allyltributylstannane is a cornerstone reagent for the introduction of the allyl moiety. Its reactivity can be broadly categorized into two main pathways: Lewis acid-catalyzed reactions

and free radical reactions.

Lewis Acid-Catalyzed Allylation

In the presence of a Lewis acid, such as boron trifluoride etherate ($\text{BF}_3 \cdot \text{OEt}_2$), titanium tetrachloride (TiCl_4), or scandium triflate ($\text{Sc}(\text{OTf})_3$), **allyltributylstannane** readily reacts with electrophiles, most notably aldehydes and ketones, to furnish homoallylic alcohols.[2][3][4] The Lewis acid activates the carbonyl group, rendering it more susceptible to nucleophilic attack by the allyl group of the stannane. These reactions typically proceed through an open or acyclic transition state.[2]

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// Nodes RCHO [label="R-CHO\n(Aldehyde)"]; LA [label="Lewis Acid\n(e.g., BF3·OEt2)"]; ATS [label="Allyltributylstannane"]; Activated_Complex [label="[Activated Carbonyl-Lewis Acid Complex]", shape=box, style=rounded, fillcolor="#F1F3F4"]; Transition_State [label="Open Transition State", shape=ellipse, style=dashed, fillcolor="FFFFFF"]; Intermediate [label="Stannyl-alkoxide intermediate", shape=box, style=rounded, fillcolor="#F1F3F4"]; Product [label="Homoallylic Alcohol", shape=box, style=filled, fillcolor="#4285F4", fontcolor="FFFFFF"]; Byproduct [label="Bu3Sn-X", shape=box, style=filled, fillcolor="#EA4335", fontcolor="FFFFFF"];
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// Edges RCHO -> Activated_Complex; LA -> Activated_Complex; ATS -> Transition_State; Activated_Complex -> Transition_State; Transition_State -> Intermediate; Intermediate -> Product [label="Work-up"]; Intermediate -> Byproduct; } dot Caption: Lewis Acid-Catalyzed Allylation of an Aldehyde.
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Radical-Initiated Allylation

Allyltributylstannane can also participate in free radical chain reactions.[4] These reactions are typically initiated by a radical initiator, such as azobisisobutyronitrile (AIBN), and are particularly useful for the allylation of alkyl halides.[5] The reaction proceeds via the abstraction of a halogen atom by a tributyltin radical to generate an alkyl radical, which then reacts with **allyltributylstannane** to form the allylated product and regenerate the tributyltin radical.[1]

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Experimental Protocols

Synthesis and Purification of Allyltributylstannane

This protocol is adapted from Organic Syntheses.[6]

Materials:

- Magnesium turnings (72.6 g, 3.0 g-atom)
- Anhydrous ethyl ether (1150 mL)
- Allyl bromide (158 mL, 1.8 mol)
- Iodine (a few crystals)
- Bis(tributyltin) oxide (371 g, 0.62 mol)
- Saturated aqueous ammonium chloride solution
- Hexane
- Saturated aqueous sodium chloride solution (brine)
- Anhydrous magnesium sulfate

Procedure:

- To a dry 3-L three-necked flask equipped with a mechanical stirrer, a dropping funnel, a condenser, and an argon inlet, add magnesium turnings and 1000 mL of anhydrous ethyl ether.
- Charge the dropping funnel with a solution of allyl bromide in 150 mL of anhydrous ethyl ether.
- Add a small portion of the allyl bromide solution to the flask and initiate the Grignard reaction with a few crystals of iodine.

- Once the reaction has initiated, add the remaining allyl bromide solution dropwise to maintain a gentle reflux. After the addition is complete, reflux the mixture for an additional 1.5 hours.
- Cool the reaction mixture and add a solution of bis(tributyltin) oxide in 150 mL of anhydrous ethyl ether at a rate that maintains the temperature between 36-38 °C.
- After the addition is complete, reflux the mixture for 1.5 hours and then stir overnight at room temperature.
- Cool the reaction mixture in an ice-water bath and quench by the slow addition of saturated aqueous ammonium chloride solution.
- Decant the supernatant and wash the residual solids with hexane. Combine the organic layers.
- Wash the combined organic extracts with saturated aqueous ammonium chloride solution and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by vacuum distillation (bp 116 °C at 1.6 mmHg) to afford **allyltributylstannane** as a colorless oil.

Lewis Acid-Catalyzed Allylation of Benzaldehyde

This is a general procedure based on established methods.^[2]

Materials:

- Benzaldehyde (1.0 mmol)
- Anhydrous dichloromethane (CH₂Cl₂) (10 mL)
- Boron trifluoride etherate (BF₃·OEt₂) (1.2 mmol)
- **Allyltributylstannane** (1.2 mmol)

- Saturated aqueous sodium bicarbonate solution
- Anhydrous sodium sulfate
- Silica gel for column chromatography

Procedure:

- To a flame-dried round-bottom flask under an argon atmosphere, add a solution of benzaldehyde in anhydrous dichloromethane.
- Cool the solution to -78 °C in a dry ice/acetone bath.
- Add boron trifluoride etherate dropwise to the stirred solution.
- After stirring for 15 minutes, add **allyltributylstannane** dropwise.
- Monitor the reaction by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by adding saturated aqueous sodium bicarbonate solution.
- Allow the mixture to warm to room temperature and separate the layers.
- Extract the aqueous layer with dichloromethane.
- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to yield the corresponding homoallylic alcohol.

General Workflow for Reaction Monitoring by TLC

Thin Layer Chromatography (TLC) is a crucial technique for monitoring the progress of organic reactions.

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Safety and Handling

Allyltributylstannane is a toxic compound and should be handled with appropriate safety precautions in a well-ventilated fume hood. It is harmful if swallowed, in contact with skin, or if inhaled. It can cause skin and eye irritation. Personal protective equipment, including gloves, safety goggles, and a lab coat, should be worn at all times. All waste containing organotin compounds must be disposed of as hazardous waste according to local regulations.

Conclusion

Allyltributylstannane is an indispensable reagent in organic synthesis, offering a reliable method for the formation of carbon-carbon bonds through the transfer of an allyl group. A thorough understanding of its physical and chemical properties, coupled with detailed knowledge of experimental protocols and reaction mechanisms, is paramount for its safe and effective use in the laboratory. This guide provides a consolidated resource to aid researchers, scientists, and drug development professionals in harnessing the full synthetic potential of **allyltributylstannane**.

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